

# Personal protective equipment for handling tert-Butyl 3-aminopropanoate hydrochloride

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## Compound of Interest

Compound Name: *tert-Butyl 3-aminopropanoate hydrochloride*

Cat. No.: B555159

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## Essential Safety and Handling Guide for tert-Butyl 3-aminopropanoate hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemicals is paramount. This guide provides immediate safety, operational, and disposal information for **tert-Butyl 3-aminopropanoate hydrochloride** (CAS: 58620-93-2), a compound that requires careful management in a laboratory setting.

### Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C7H16ClNO2	[1]
Molecular Weight	181.66 g/mol	[1][2]
Synonyms	H-beta-Ala-OtBu.HCl, beta-Alanine tert-butyl ester hydrochloride	[1]
Appearance	Solid (form not specified)	General laboratory chemical knowledge
Storage Temperature	-20°C	[3]

## Hazard Identification and Personal Protective Equipment (PPE)

**tert-Butyl 3-aminopropanoate hydrochloride** is classified as an irritant, with the potential to cause skin, eye, and respiratory irritation.[1][4] Adherence to proper PPE protocols is mandatory to ensure personal safety.

### Required Personal Protective Equipment

Protection Type	Specification	Rationale
Hand Protection	Chemical-impermeable gloves (e.g., nitrile rubber)	To prevent skin contact and irritation.[5]
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for larger quantities or when there is a splash hazard.	To protect eyes from dust particles and splashes, which can cause serious irritation.[4][6]
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	To minimize skin exposure.[4][6]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA approved respirator should be used.	To prevent inhalation of dust, which may cause respiratory tract irritation.[4][5]

## Operational and Handling Protocols

### Engineering Controls:

- Work in a well-ventilated area.[4]
- For procedures that may generate dust, use a chemical fume hood.[7][8]
- Emergency eye wash stations and safety showers should be readily accessible.[9]

#### Handling Procedures:

- Avoid all personal contact, including inhalation.[6]
- Wear all prescribed personal protective equipment.[4][5]
- Avoid generating dust.
- Wash hands thoroughly after handling.[4][6]

#### Storage:

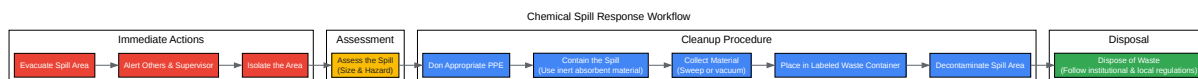
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[4][6]
- Long-term storage at -20°C is recommended.[3]

## Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][5]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[4][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention if irritation persists.[4][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][5]

## Spill and Disposal Plan

In the event of a spill, follow a structured response to mitigate hazards and ensure proper cleanup.



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Caption: Logical workflow for handling a chemical spill.

Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.[4]
- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[4] It is crucial to consult with your institution's environmental health and safety department for specific disposal protocols.

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## References

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